Application Notes and Protocols for Ro 67-4853 in Synaptic Plasticity Research

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Compound of Interest

Compound Name:	*Ro 67-4853*
CAS No.:	*302841-89-0*
Cat. No.:	*B1679490*

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Introduction

Ro 67-4853 is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 1 (mGluR1).[1][2][3][4][5] Unlike orthosteric agonists that directly activate the receptor, **Ro 67-4853** binds to a distinct allosteric site on the mGluR1 heptadentate domain, enhancing the receptor's response to the endogenous agonist, glutamate.[2][6] This property makes it an invaluable tool for studying the nuanced roles of mGluR1 in physiological and pathological processes, particularly in the realm of synaptic plasticity, the cellular basis for learning and memory.[7]

This document provides detailed application notes and experimental protocols for utilizing **Ro 67-4853** in synaptic plasticity research.

Mechanism of Action

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Ro 67-4853 potentiates mGluR1-mediated responses by increasing the potency and efficacy of glutamate.[8] It induces a leftward shift in the glutamate concentration-response curve, meaning a lower concentration of glutamate is required to elicit a response in the presence of the modulator.[1][8] While primarily acting as a potentiator, **Ro 67-4853** has also demonstrated direct agonist activity on certain downstream signaling pathways, such as the phosphorylation of extracellular signal-regulated kinase 1/2 (ERK1/2), even in the absence of an orthosteric agonist.[1][3]

Data Presentation: Quantitative Effects of Ro 67-4853

The following tables summarize the quantitative data on the effects of **Ro 67-4853** on various mGluR1-mediated signaling pathways.

Table 1: Potentiation of Glutamate-Induced Responses by **Ro 67-4853**

Signaling Pathway	Cell Type	Glutamate EC_{50} (Vehicle)	Glutamate EC_{50} (with Ro 67-4853)	Fold Shift	Reference
Calcium Mobilization	BHK-mGluR1a	~450 nM	~30 nM (with 1 µM Ro 67-4853)	~15	[1]
cAMP Production	BHK-mGluR1a	32.08 ± 0.96 µM	2.15 ± 0.43 µM (with 500 nM Ro 67-4853)	~15	[1]
Inhibition of VGCCs	Rat Hippocampal CA3 Neurons	N/A	EC_{50} of 95 nM for potentiation of 5 µM (S)-3,5-DHPG	N/A	[8]

Table 2: Direct Agonist Activity of **Ro 67-4853**

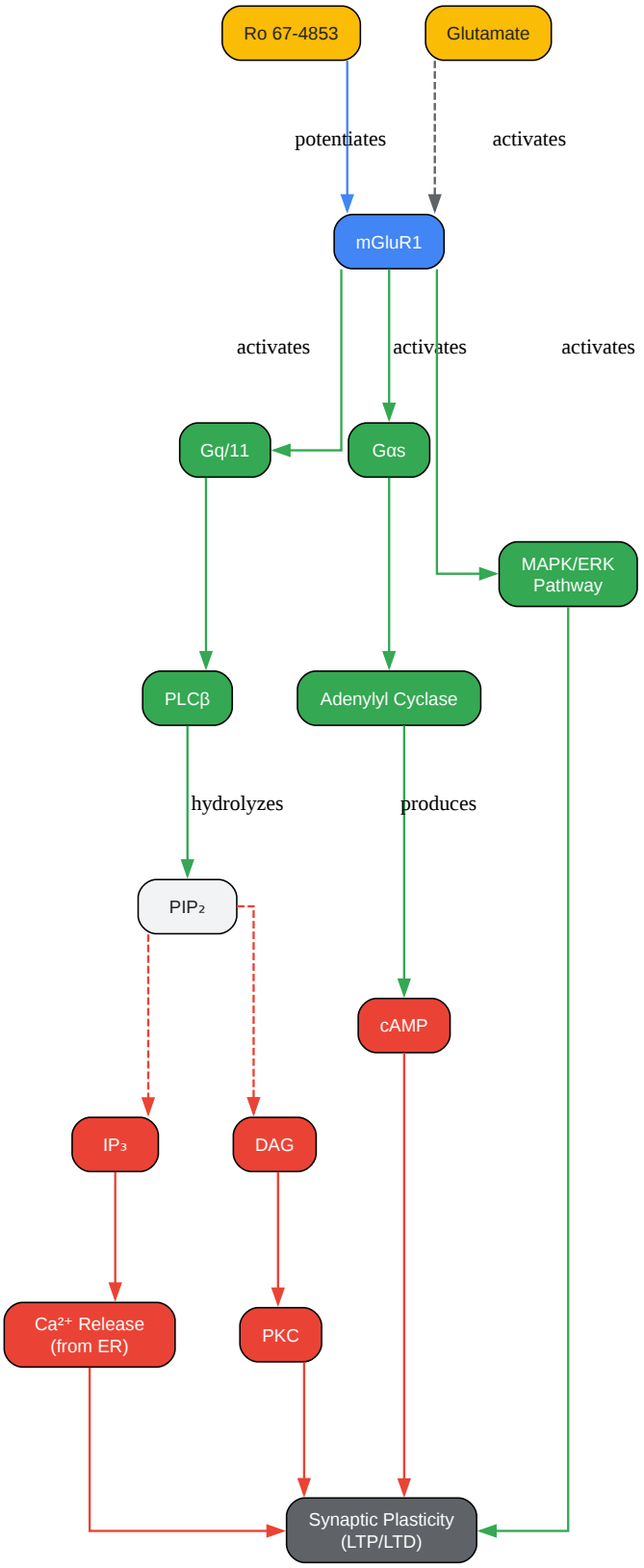
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Signaling Pathway	Cell Type	EC_{50} of Ro 67-4853	E_{max} (% of Glutamate)	Reference
ERK1/2 Phosphorylation	BHK-mGluR1a	9.2 nM	Full agonist	[3]
cAMP Production	BHK-mGluR1a	11.7 ± 2.4 µM	Partial agonist (~30% increase in basal levels at 500 nM)	[1]

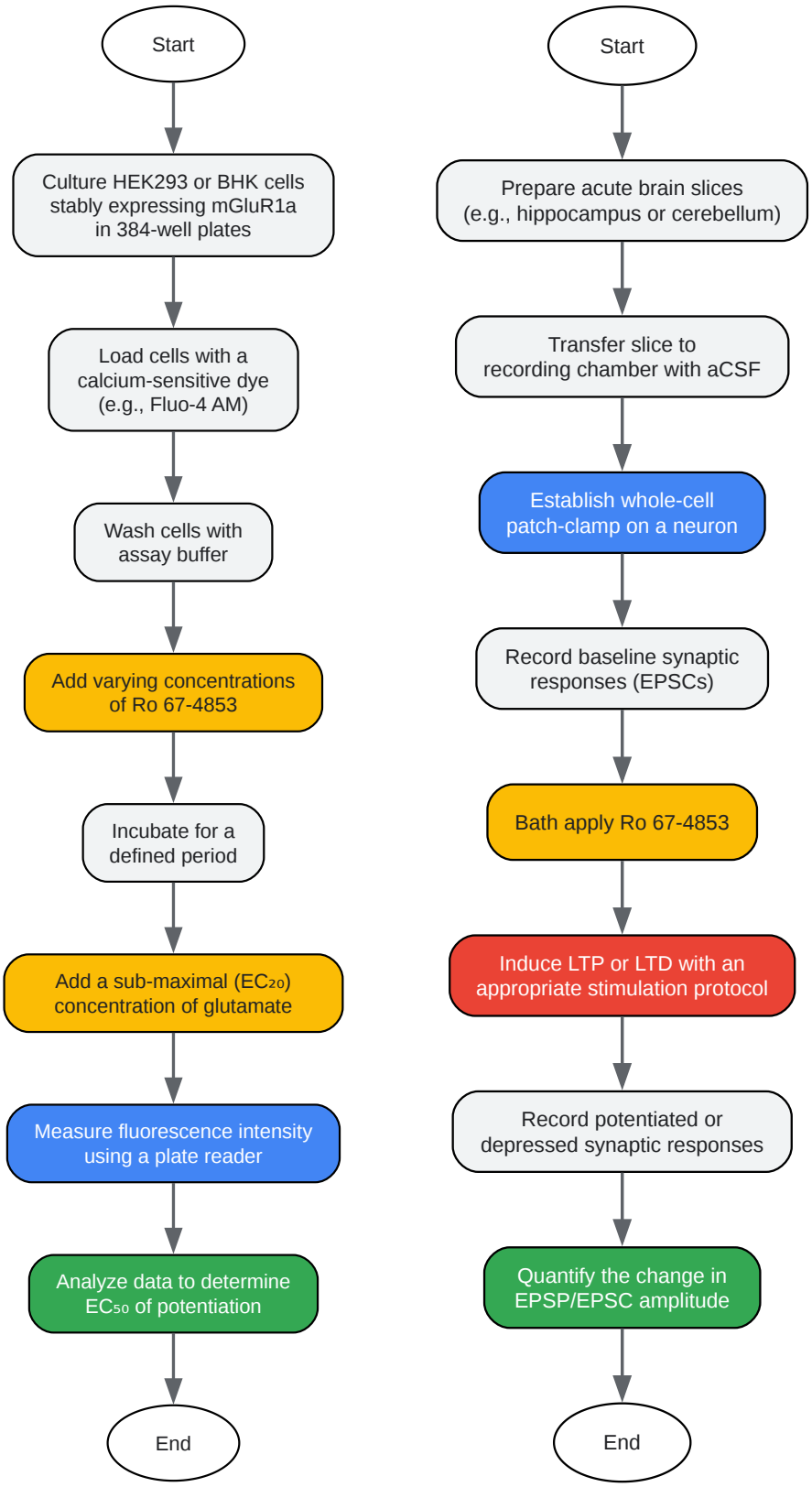
Signaling Pathways Modulated by **Ro 67-4853**

Ro 67-4853, by potentiating mGluR1, modulates multiple intracellular signaling cascades crucial for synaptic plasticity.

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